

# An In-depth Technical Guide to Canthoxal: Structure, Properties, and Applications

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## Compound of Interest

Compound Name: 3-(4-Methoxyphenyl)-2-methylpropan-1-ol

CAS No.: 64506-21-4

Cat. No.: B1369411

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A Note to the Researcher: While the query specified "Canthoxal alcohol," the widely recognized chemical compound known as Canthoxal is, in fact, an aldehyde: 3-(4-methoxyphenyl)-2-methylpropanal. This guide will focus on the structure, properties, and applications of this aldehyde, which is a significant component in the fragrance and flavor industries.

## Introduction to Canthoxal

Canthoxal, also known under synonyms such as anisyl propanal and Fennaldehyde, is an aromatic aldehyde valued for its unique olfactory profile.<sup>[1][2]</sup> It imparts a soft, sweet, and anisic character with herbal and fruity undertones, making it a versatile ingredient in perfumery.<sup>[1][3][4]</sup> Chemically, it is classified as 3-(4-methoxyphenyl)-2-methylpropanal.<sup>[2][3]</sup> This guide provides a comprehensive overview of its chemical structure, molecular weight, physicochemical properties, synthesis, and applications for researchers, scientists, and professionals in drug development and chemical industries.

## Chemical Structure and Molecular Properties

The chemical identity of Canthoxal is defined by its molecular structure, which features a p-methoxyphenyl group attached to a methyl-substituted propanal chain.<sup>[2]</sup> This structure is responsible for its characteristic scent and chemical reactivity.

## Molecular Structure

The structure of Canthoxal consists of a benzene ring substituted with a methoxy group at the para (4) position. This anisole moiety is connected to a propanal chain at the third carbon, with a methyl group at the second carbon.

Caption: Chemical structure of Canthoxal (3-(4-methoxyphenyl)-2-methylpropanal).

## Molecular Formula and Weight

The molecular formula of Canthoxal is  $C_{11}H_{14}O_2$ .<sup>[1][2][3][5][6][7]</sup> Based on this composition, the molecular weight is approximately 178.23 g/mol.<sup>[5][6][7][8]</sup>

Property	Value	Source
Molecular Formula	$C_{11}H_{14}O_2$	[1][2][3][5][6][7]
Molecular Weight	~178.23 g/mol	[5][6][7][8]
CAS Number	5462-06-6	[2][3][4]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor Profile	Sweet, anisic, herbal, with fruity and watery notes	[1][3][4]

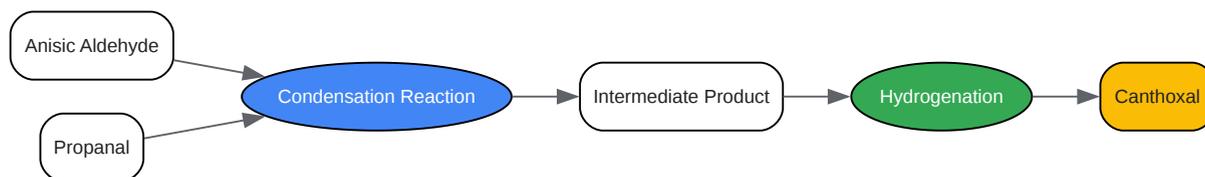
## Physicochemical Properties

The physical and chemical properties of Canthoxal are crucial for its application and handling.

Property	Value	Source
Boiling Point	~260 °C; 108 °C	[1][5][6]
Flash Point	~100 °C; 94 °C	[1][6]
Solubility	Soluble in alcohols and oils	[1]
Vapor Pressure	0.002269 mm Hg @ 23 °C	[3]
Log P	2.0	[3]

## Synthesis of Canthoxal

The synthesis of Canthoxal is typically achieved through a condensation reaction followed by hydrogenation.[6]



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Caption: Simplified workflow for the synthesis of Canthoxal.

The process begins with the condensation of anisic aldehyde with propanal.[6] This is followed by the hydrogenation of the resulting intermediate to yield Canthoxal.[6] This synthetic route allows for the controlled production of Canthoxal for its various applications.

## Applications

The primary application of Canthoxal is in the fragrance and perfumery industry.[1]

### Fragrance and Perfumery

Canthoxal is utilized as a heart note enhancer in floral accords such as lilac, mimosa, and hawthorn.[1] Its unique scent profile adds softness and herbaceous depth to fragrance compositions.[1] It is also employed in modern anisic themes and fruity-green blends to provide raspberry or pear facets.[1] Due to its stability, it is suitable for a variety of formulations, including those containing alcohol.[1]

### Personal Care and Home Fragrance

Its stability makes it a valuable ingredient in soaps, shampoos, body sprays, and deodorants.[1] In home fragrance applications like candles and room sprays, it contributes a soft herbal-anise heart note.[1]

## Industrial Uses

As an aldehyde, Canthoxal can serve as an intermediate in the synthesis of other aroma molecules.[1] Its stability in complex systems where other aldehydes might degrade is a significant advantage.[1]

## Safety and Handling

For detailed safety and handling information, it is recommended to consult the Material Safety Data Sheet (MSDS). General guidelines include storing in a cool, dry, well-ventilated area and using appropriate personal protective equipment when handling.[1] Commercial grades may contain tocopherol as a stabilizer.[1]

## Conclusion

Canthoxal, or 3-(4-methoxyphenyl)-2-methylpropanal, is a significant aroma chemical with a well-defined structure and a versatile olfactory profile. Its synthesis is a well-established process, and its stability allows for broad application in the fragrance, personal care, and home fragrance industries. While the initial query mentioned "Canthoxal alcohol," the available scientific literature and commercial information point exclusively to the aldehyde form. Further research into its potential applications, particularly in spheres beyond fragrance, could be a subject of future investigation.

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